

(E)-2-Chloro-3-phenyl-2-propenal molecular weight and formula

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Compound of Interest

Compound Name: (E)-2-Chloro-3-phenyl-2-propenal

Cat. No.: B7947387

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An In-Depth Technical Guide on **(E)-2-Chloro-3-phenyl-2-propenal**: Molecular Properties

This guide provides essential molecular information for **(E)-2-Chloro-3-phenyl-2-propenal**, a compound of interest for researchers, scientists, and professionals in drug development. The following sections detail its fundamental chemical properties.

Section 1: Core Molecular Data

The fundamental identifiers for **(E)-2-Chloro-3-phenyl-2-propenal** are its molecular formula and molecular weight. These values are crucial for stoichiometric calculations, analytical characterization, and experimental design.

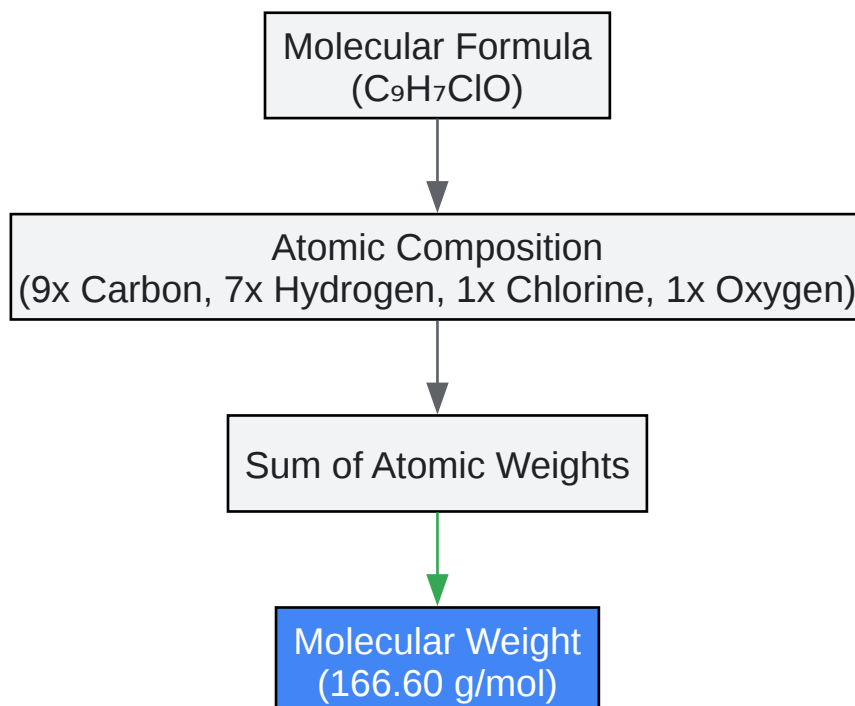
The molecular formula for **(E)-2-Chloro-3-phenyl-2-propenal** is C_9H_7ClO .^{[1][2][3][4]} Its molecular weight is approximately 166.60 g/mol.^{[1][3][4]}

Table 1: Molecular Identifiers for **(E)-2-Chloro-3-phenyl-2-propenal**

Identifier	Value
Molecular Formula	C_9H_7ClO ^{[1][2][3][4]}
Molecular Weight	166.60 g/mol ^{[1][3][4]}

Section 2: Logical Relationship of Molecular Properties

To understand the relationship between the compound's formula and its molecular weight, a simple logical diagram can be constructed. The molecular formula dictates the types and numbers of atoms, the sum of whose atomic weights yields the final molecular weight.



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Caption: Derivation of Molecular Weight from Molecular Formula.

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